

# Personal protective equipment for handling Pentoxyverine

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## Compound of Interest

Compound Name: Pentoxyverine

Cat. No.: B1213730

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## Essential Safety and Handling Guide for Pentoxyverine

This guide provides crucial safety and logistical information for the handling of **Pentoxyverine** (also known as Carbetapentane citrate) in a laboratory setting. The following procedures and recommendations are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Pentoxyverine** citrate is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.<sup>[1][2]</sup> It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup>

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[1][2][3]</sup>
- H312: Harmful in contact with skin.<sup>[1][2][3]</sup>
- H315: Causes skin irritation.<sup>[1][2][3]</sup>
- H319: Causes serious eye irritation.<sup>[1][2][3]</sup>

- H332: Harmful if inhaled.[1][2][3]
- H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1][3]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Pentoxifyverine**, the following personal protective equipment is mandatory.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved eye protection.[4]	To prevent eye contact which can cause serious irritation.[1][2][3]
Skin Protection	Wear protective gloves (inspected prior to use) and impervious clothing to prevent skin contact.[3][4] Wash and dry hands thoroughly after handling.	The substance is harmful in contact with skin and causes skin irritation.[1][2][3]
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[4] Handling should occur in a well-ventilated place.[4]	To avoid inhalation, which is harmful and can cause respiratory tract irritation.[1][2][3]

## Safe Handling and Storage Procedures

Handling:

- Avoid contact with skin and eyes.[1][4]
- Avoid the formation of dust and aerosols.[1][4]

- Handle in a well-ventilated area.[4]
- Do not eat, drink, or smoke when using this product.[3]
- Wash hands thoroughly after handling.[3]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1][3]
- Store locked up.[3]

## Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician immediately.[4][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a physician.[1][4][5]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician or Poison Control Center immediately.[1][4]

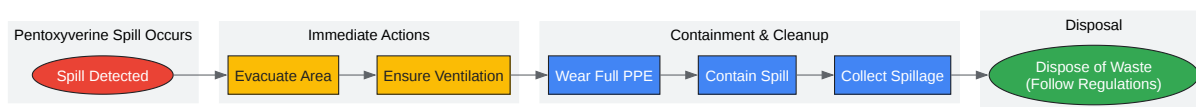
### Fire Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4]
- Special hazards: May decompose under fire conditions to emit toxic fumes, including carbon oxides and nitrogen oxides.[3]
- Firefighter protection: Wear a self-contained breathing apparatus for firefighting if necessary. [1][4]

## Spill and Disposal Plan

Accidental Release Measures: In the event of a spill, follow these steps to ensure safety and proper cleanup.

- Evacuate: Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[4]
- Ventilate: Ensure adequate ventilation in the area of the spill.[1][4]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[4]
- Protect: Use personal protective equipment, including chemical-impermeable gloves, safety goggles, and a respirator. Avoid breathing vapors, mist, or gas.[4]
- Clean-up: Collect the spillage and arrange for disposal. Do not create dust.[4]



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## References

- 1. Pentoxifyverine Citrate | CAS#:23142-01-0 | Chemsrce [chemsrc.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. abmole.com [abmole.com]
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